

Unveiling 1233B: A Technical Guide to its Physicochemical Properties for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1233B

Cat. No.: B8209532

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Introduction

Compound **1233B**, systematically known as 12-Hydroxy-13-(hydroxymethyl)-3,5,7-trimethyl-2,4-tetradecadiene-1,14-dioic acid, is a fungal secondary metabolite with documented antibacterial properties.^[1] Identified as the hydroxy-acid derivative of the antibiotic 1233A, it is a subject of interest in the exploration of novel antimicrobial agents and their potential applications in biomedical research. This technical guide provides a comprehensive overview of the known physicochemical properties of **1233B**, compiled from available scientific literature and chemical databases, to support its application in research and development.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental for its application in experimental research, particularly in drug development and proteomics. These properties influence a compound's solubility, stability, and interaction with biological systems. The available data for **1233B** is summarized below.

Property	Value	Source
Molecular Formula	C18H30O6	[1][2]
Molecular Weight	342.4 g/mol	[2]
CAS Number	34668-61-6	[1]
Appearance	Off-white solid	
Solubility	Soluble in DMSO, ethanol, and methanol	
Computed XLogP3	3.2	[2]
Stability	Stable for at least 3 years when stored at -20°C	

Note: Experimental data for properties such as melting point, boiling point, and pKa are not readily available in the public domain. The XLogP3 value is a computed prediction of the logarithm of the octanol/water partition coefficient, a key indicator of a compound's lipophilicity.

Biological Activity

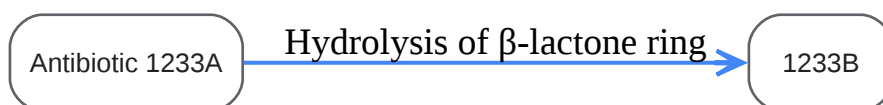
1233B is characterized as an antibacterial agent.[1] Its biological activity is intrinsically linked to its chemical structure. As the hydrolyzed form of antibiotic 1233A, its mechanism of action is an area of ongoing research. Limited studies have also indicated that **1233B** exhibits low toxicity in zebrafish embryos, suggesting a potential for further investigation into its biocompatibility and therapeutic window.

Research Applications

While vendor information suggests **1233B** for use in proteomics research as an antibacterial agent, specific experimental protocols and direct applications within proteomics workflows are not documented in peer-reviewed literature. Its primary utility in this context is likely as a contaminant control agent in complex biological samples. Further research is required to explore and validate its potential in specific proteomics methodologies or other research applications.

Experimental Protocols and Signaling Pathways

A comprehensive search of scientific literature and databases did not yield specific, detailed experimental protocols for the use of **1233B** in research applications. Similarly, there is no published information detailing the involvement of **1233B** in any specific signaling pathways. The logical relationship between 1233A and **1233B** is one of hydrolysis, where the β -lactone ring of 1233A is opened to form the di-acid **1233B**.



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Hydrolysis of Antibiotic 1233A to **1233B**.

Conclusion

Compound **1233B** is a fungal metabolite with established antibacterial activity and a known chemical structure. This guide provides the most current and comprehensive summary of its physicochemical properties based on available data. However, the scientific community's understanding of its practical application in research, including detailed experimental protocols and its role in biological pathways, remains limited. This presents a significant opportunity for further investigation into the potential of **1233B** as a novel research tool or therapeutic agent. Researchers are encouraged to build upon the foundational data presented here to explore its biological activities and develop novel applications.

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References

- 1. auctoresonline.org [auctoresonline.org]
- 2. 12-Hydroxy-13-(hydroxymethyl)-3,5,7-trimethyl-2,4-tetradecadienedioic acid | C₁₈H₃₀O₆ | CID 10405119 - PubChem [pubchem.ncbi.nlm.nih.gov]

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